

# In-Depth Technical Guide to N-(2-acetamido)-2-aminoethanesulfonic acid (ACES)

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## Compound of Interest

Compound Name: *N*-(2-acetamido)-2-aminoethanesulfonic acid

Cat. No.: B1662964

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **N-(2-acetamido)-2-aminoethanesulfonic acid**, commonly known as ACES. A zwitterionic buffer, ACES is one of the "Good's buffers" developed to be effective in the physiological pH range. This document details its chemical and physical properties, provides experimental protocols for its synthesis and application, and includes workflow diagrams for clarity.

## Core Properties and Data

ACES (CAS Number: 7365-82-4) is a white crystalline solid highly soluble in water.<sup>[1][2]</sup> Its zwitterionic nature, stemming from a sulfonic acid group and an amino group, makes it a reliable buffering agent in various biochemical and biological research applications.<sup>[3]</sup>

## Quantitative Data Summary

The key physicochemical properties of ACES are summarized in the table below for easy reference and comparison.

Property	Value	References
CAS Number	7365-82-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>4</sub> H <sub>10</sub> N <sub>2</sub> O <sub>4</sub> S	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	182.20 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to off-white crystalline solid	<a href="#">[4]</a>
Useful Buffering pH Range	6.1 – 7.5	<a href="#">[5]</a>
pKa at 25°C	6.78	<a href="#">[5]</a>
pKa at 20°C	6.9	<a href="#">[4]</a>
Temperature Dependence (d(pKa)/dT)	-0.020 / °C	<a href="#">[5]</a>
Water Solubility	5g / 100ml (0.27 M)	<a href="#">[6]</a>
Metal Ion Interactions	Binds Cu <sup>2+</sup> ; weak binding to Ca <sup>2+</sup> , Mg <sup>2+</sup> ; negligible binding to Mn <sup>2+</sup>	<a href="#">[6]</a> <a href="#">[7]</a>

## Experimental Protocols

Detailed methodologies for the synthesis of ACES and its use in common laboratory applications are provided below.

### Synthesis of N-(2-acetamido)-2-aminoethanesulfonic acid

The synthesis of ACES is typically achieved through the acetylation of 2-aminoethanesulfonic acid (taurine).[\[4\]](#)

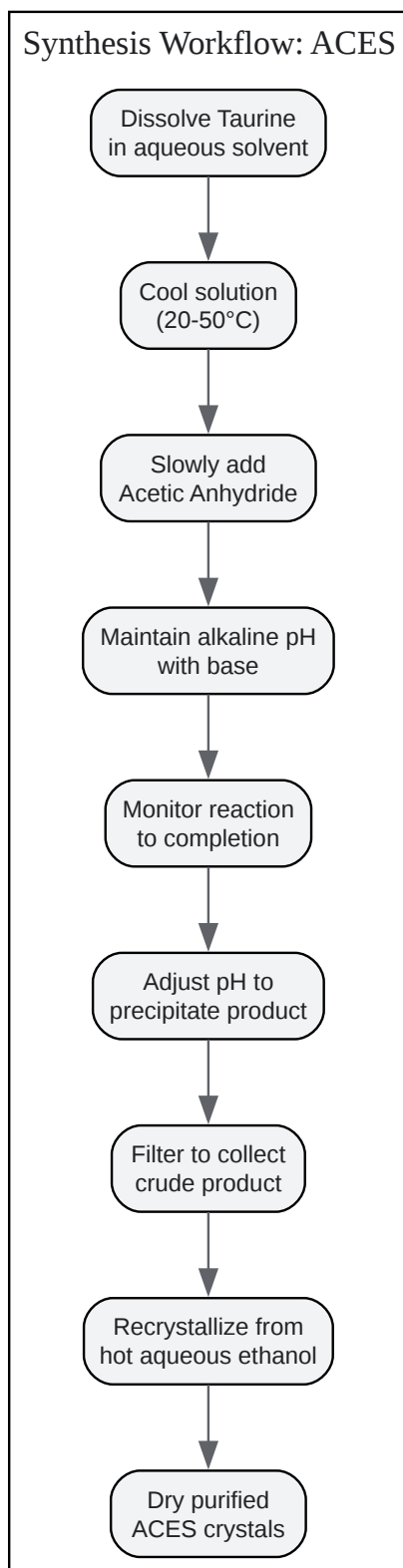
Materials:

- 2-aminoethanesulfonic acid (Taurine)

- Acetic anhydride
- Aqueous sodium hydroxide (or other suitable base)
- Ethanol
- Reaction vessel with stirring capability
- pH meter
- Crystallization dish
- Filtration apparatus

Protocol:

- Dissolve taurine in a suitable aqueous or mixed solvent system within the reaction vessel.
- Cool the solution in an ice bath to maintain a moderate temperature (20–50 °C) during the reaction.<sup>[4]</sup>
- While stirring vigorously, slowly add acetic anhydride to the taurine solution.
- Concurrently, add an alkaline solution (e.g., sodium hydroxide) dropwise to maintain the pH of the reaction mixture within a controlled alkaline range.
- Monitor the reaction to completion.
- Upon completion, adjust the pH to initiate the precipitation of the ACES product.
- Collect the crude product by filtration.
- Purify the ACES product by recrystallizing from a hot aqueous ethanol solution.<sup>[4]</sup>
- Dry the purified crystals under a vacuum.



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Caption: General workflow for the synthesis of ACES.

## Preparation of 1 M ACES Buffer Stock Solution (pH 7.0)

### Materials:

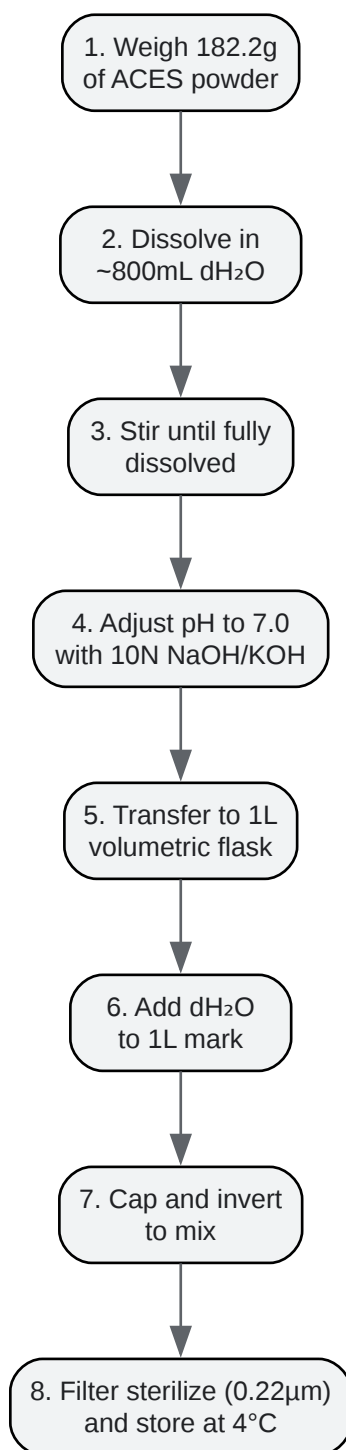
- ACES powder (MW: 182.20 g/mol )
- High-purity, deionized water (dH<sub>2</sub>O)
- 10 N Sodium Hydroxide (NaOH) or Potassium Hydroxide (KOH)
- Calibrated pH meter
- Magnetic stirrer and stir bar
- Beaker and volumetric flask

### Protocol:

- Weigh ACES: Weigh out 182.20 g of ACES powder.
- Dissolve: Add the powder to a beaker containing approximately 800 mL of dH<sub>2</sub>O.
- Stir: Place the beaker on a magnetic stirrer and add a stir bar. Stir until the powder is completely dissolved.[\[8\]](#)
- Adjust pH: Immerse the calibrated pH electrode into the solution. Slowly add 10 N NaOH or KOH dropwise while monitoring the pH. Continue adding the base until the pH reaches 7.0.  
[\[8\]](#)
- Final Volume: Carefully transfer the solution to a 1 L volumetric flask. Rinse the beaker with a small amount of dH<sub>2</sub>O and add the rinsewater to the flask.
- Bring to Volume: Add dH<sub>2</sub>O to the flask until the bottom of the meniscus reaches the 1 L mark.[\[8\]](#)
- Homogenize: Cap the flask and invert it several times to ensure the solution is thoroughly mixed.

- **Sterilization and Storage:** For long-term storage and to prevent microbial growth, sterilize the buffer solution by filtering it through a 0.22  $\mu\text{m}$  filter. Store in a sterile, tightly sealed container at 4°C.[5]

#### Experimental Workflow: ACES Buffer Preparation (1M, pH 7.0)



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Caption: Workflow for preparing a 1M ACES buffer solution.

## Preparation of Buffered Charcoal Yeast Extract (BCYE) Agar with ACES

ACES buffer is a critical component in the formulation of BCYE medium, used for the cultivation and primary isolation of *Legionella* spp. The buffer maintains the pH at an optimal 6.9 for bacterial growth.<sup>[4][7]</sup>

Materials:

- Legionella Agar Base (containing activated charcoal and yeast extract)
- ACES buffer powder
- Potassium Hydroxide (KOH)
- L-cysteine hydrochloride
- Iron (III) pyrophosphate
- $\alpha$ -ketoglutarate
- Purified/distilled water
- Autoclave
- Sterile petri plates

Protocol:

- Prepare Base Medium: Suspend 12.5 grams of Legionella Agar Base in 440 mL of purified/distilled water.<sup>[4]</sup>
- Dissolve: Heat the suspension to a boil while stirring to ensure the medium is completely dissolved.

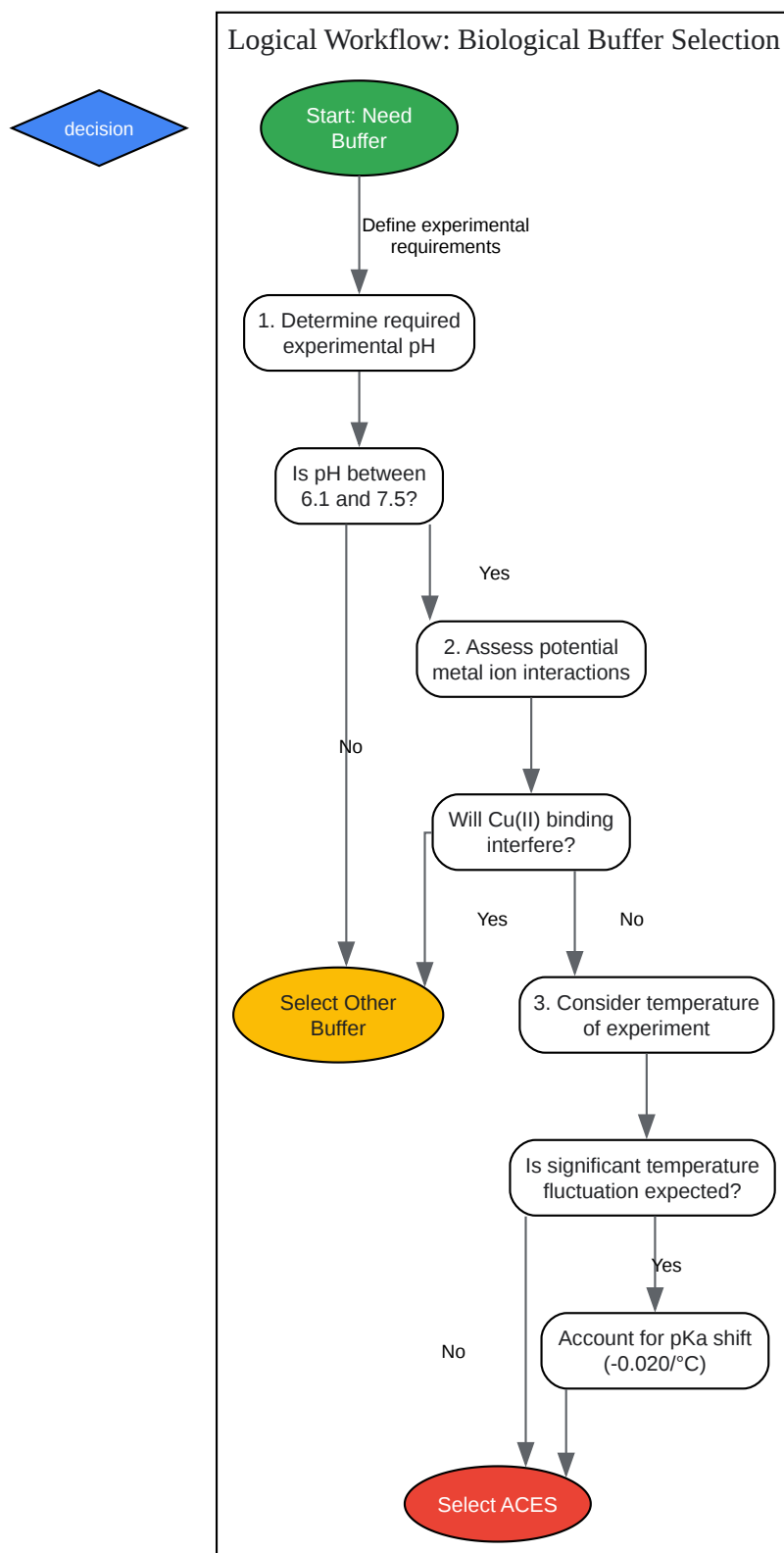
- **Sterilize:** Sterilize the dissolved medium by autoclaving at 121°C (15 lbs pressure) for 15 minutes.<sup>[4]</sup>
- **Cool:** After autoclaving, cool the medium to 45-50°C in a water bath.
- **Prepare ACES-buffered Supplement:** In a separate sterile container, prepare the growth supplement. The supplement for 500 mL of medium typically contains 5.0 g of ACES buffer, 0.125 g of ferric pyrophosphate, 0.2 g of L-cysteine HCl, and 0.5 g of  $\alpha$ -ketoglutarate, with the pH adjusted to 6.9 using KOH.<sup>[7]</sup> This is often available as a pre-packaged sterile supplement (e.g., Legionella Growth Supplement BCYE).
- **Combine:** Aseptically add the sterile, ACES-buffered growth supplement to the cooled agar base.<sup>[4]</sup>
- **Mix and Pour:** Mix the final medium well, ensuring the charcoal particles are evenly suspended. Pour the medium into sterile petri plates and allow them to solidify.<sup>[4]</sup>
- **Storage:** Store the prepared plates in a cool, dark environment until use.

## Applications and Considerations

ACES is widely used in cell culture, enzyme assays, and protein purification due to its optimal buffering capacity in the physiological pH range.<sup>[8][9]</sup> It has been specifically cited for use in isoelectric focusing of proteins and in the preparation of buffered media for the isolation of bacteria like Legionella.<sup>[4][6]</sup>

When selecting a biological buffer, several factors must be considered. The logical workflow below outlines key decision points where ACES may be an appropriate choice.





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Caption: Decision workflow for selecting a biological buffer.

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## References

- 1. RU2059614C1 - Method of synthesis of 2-aminoethanesulfonic acid - Google Patents [patents.google.com]
- 2. A general protocol for the crystallization of membrane proteins for X-ray structural investigation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Comparison of three buffers used in the formulation of buffered charcoal yeast extract medium - PMC [pmc.ncbi.nlm.nih.gov]
- 4. himedialabs.com [himedialabs.com]
- 5. How to choose a suitable biological buffer - HUBEI NEW DESHENG MATERIALS TECHNOLOGY CO., LTD. [hbdsbio.com]
- 6. m.youtube.com [m.youtube.com]
- 7. merckmillipore.com [merckmillipore.com]
- 8. Biological Buffers: The Key to Successful Experiments - Blog - Hopax Fine Chemicals [hopaxfc.com]
- 9. agscientific.com [agscientific.com]
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